

Unveiling Scandium-49: A Technical Guide to its Historic Discovery

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Compound of Interest

Compound Name: Scandium-49

CAS No.: 14391-97-0

Cat. No.: B1217030

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the historical discovery of the **Scandium-49** (^{49}Sc) isotope. The discovery, a significant contribution to nuclear physics, was first detailed in a 1940 publication in the scientific journal *Physical Review* by H. Walke. This document synthesizes the key findings of that seminal work, presenting the experimental methodologies, quantitative data, and the logical framework that led to the identification of this radioactive isotope.

Quantitative Data Summary

The initial characterization of **Scandium-49** involved determining its fundamental radioactive properties. The following table summarizes the quantitative data as reported in the foundational 1940 study.

Property	Reported Value (1940)
Half-life	57.5 ± 0.5 minutes
Maximum Beta-ray Energy	~2.0 MeV
Associated Gamma-ray Energy	~1.6 MeV

Experimental Protocols

The discovery of **Scandium-49** was the result of a series of meticulously designed nuclear physics experiments. The core of the methodology involved the bombardment of a titanium target with fast neutrons and the subsequent identification and characterization of the resulting radioactive species.

Production of Scandium-49

The production of **Scandium-49** was achieved through the (n,p) nuclear reaction on titanium.

- **Target Material:** A sample of titanium dioxide (TiO₂) was utilized as the target.
- **Irradiation Source:** The titanium target was irradiated with fast neutrons. These neutrons were generated using a cyclotron by bombarding a beryllium target with deuterons.
- **Nuclear Reaction:** The primary nuclear reaction leading to the formation of **Scandium-49** was the capture of a fast neutron by a Titanium-49 (⁴⁹Ti) nucleus, followed by the emission of a proton (p). The reaction can be represented as: $^{49}\text{Ti} + n \rightarrow ^{49}\text{Sc} + p$

Radiochemical Separation

Following irradiation, a crucial step was the chemical separation of the newly formed radioactive scandium from the bulk titanium target. This was essential to isolate the activity of the new isotope for accurate measurement.

- The irradiated titanium dioxide was fused with potassium bisulfate (KHSO₄).
- The fused mass was then dissolved in a dilute acid solution.

- A small quantity of scandium salt was added to the solution to act as a carrier for the radioactive scandium isotopes.
- The scandium was then precipitated from the solution as scandium hydroxide ($\text{Sc}(\text{OH})_3$) by the addition of an excess of ammonium hydroxide (NH_4OH). This step effectively separated the scandium from the titanium, which remained in solution.
- The scandium hydroxide precipitate was then filtered, washed, and prepared for activity measurements.

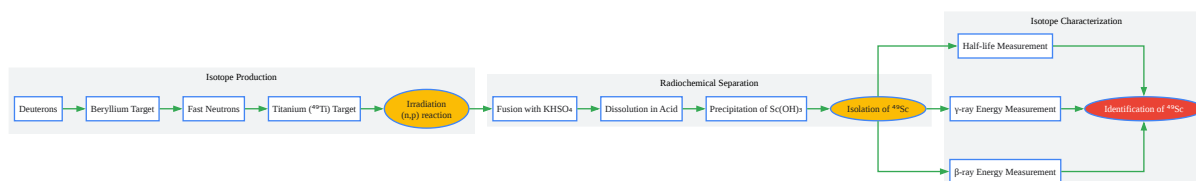
Detection and Characterization

The radioactive properties of the isolated scandium sample were then measured to identify the new isotope.

- **Beta-ray Detection:** The energy of the beta particles emitted from the decay of **Scandium-49** was measured using an absorption method, with aluminum absorbers of varying thickness placed between the sample and a Geiger-Müller counter.
- **Gamma-ray Detection:** The presence and energy of gamma radiation were also investigated using absorption measurements with lead absorbers.
- **Half-life Measurement:** The decay of the radioactive sample was monitored over time by measuring the activity at regular intervals using a Geiger-Müller counter. The half-life was then determined from the exponential decay curve.

Visualizing the Discovery Workflow

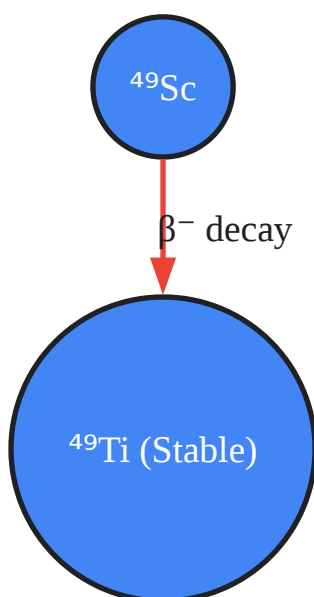
The logical flow of the experimental process, from target irradiation to the characterization of the new isotope, can be visualized as a clear workflow.



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Caption: Experimental workflow for the discovery of **Scandium-49**.

The decay of **Scandium-49** to a stable isotope of titanium is a key aspect of its identity.



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Caption: Decay pathway of **Scandium-49**.

This guide provides a concise yet comprehensive overview of the foundational discovery of **Scandium-49**. The methodologies employed, though characteristic of the instrumentation available in 1940, laid the groundwork for future studies of this and other radioactive isotopes. For contemporary applications in research and medicine, these historical protocols have been succeeded by more advanced production and detection techniques. However, understanding the original discovery process offers valuable insight into the progression of nuclear science.

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